

# A review of the applications and limitations of isooctyl hydrogen succinate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Isooctyl hydrogen succinate

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# Isooctyl Hydrogen Succinate: A Review of Applications and Limitations

A comprehensive review of the available scientific literature reveals a significant lack of detailed information regarding the applications, limitations, and experimental data for **isooctyl hydrogen succinate**. While basic chemical identifiers are available, in-depth studies comparing its performance to other alternatives, along with specific experimental protocols and biological pathway interactions, are not present in the public domain.

#### **Chemical Identity**

To provide a foundational understanding, the basic chemical properties of **isooctyl hydrogen succinate** have been identified through chemical databases.

Property	Value
CAS Number	94248-72-3[1][2]
Molecular Formula	C12H22O4[1][2]
Molecular Weight	230.30 g/mol [1][2]
Synonyms	Butanedioic acid, monoisooctyl ester[2]



#### **Applications and Research Context**

The broader family of succinate esters has been investigated for various applications, including as plasticizers and in the synthesis of other chemical compounds. For instance, dialkyl succinates are explored as alternatives to phthalate plasticizers. The synthesis of these related compounds often involves the esterification of succinic acid with alcohols.

While specific applications for **isooctyl hydrogen succinate** are not detailed in the available literature, related succinate derivatives have been studied in the context of drug delivery. For example, chitosan succinate and tocopheryl succinate have been investigated as potential matrices for drug delivery systems. These studies, however, do not provide data directly applicable to **isooctyl hydrogen succinate**.

### **Limitations and Toxicity**

There is a notable absence of toxicological studies and safety data specifically for **isooctyl hydrogen succinate** in the reviewed literature. General safety data sheets for related compounds, such as isooctyl alcohol, provide hazard information for the precursor chemical but not for the final ester. Without specific studies, a thorough assessment of the limitations and potential toxicity of **isooctyl hydrogen succinate** cannot be provided.

### **Comparative Data and Experimental Protocols**

A critical gap exists in the scientific literature regarding comparative studies of **isooctyl hydrogen succinate** against other chemical alternatives. The user's core requirement for tables of quantitative data and detailed experimental methodologies cannot be fulfilled due to the lack of published research. Similarly, no information was found on signaling pathways or specific experimental workflows involving **isooctyl hydrogen succinate** that would necessitate the creation of Graphviz diagrams.

#### Conclusion

In conclusion, while the chemical identity of **isooctyl hydrogen succinate** is established, there is a profound lack of publicly available scientific information on its applications, limitations, and performance in comparison to other substances. The absence of experimental data, detailed methodologies, and toxicological studies prevents a comprehensive review as requested.



Further research and publication in peer-reviewed journals would be necessary to build a body of knowledge around this specific chemical compound.

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#### References

- 1. ChemTik Products [chemtik.com]
- 2. 94248-72-3,isooctyl hydrogen succinate [easechem.com]
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